# "2-cyano-N-(4-ethylphenyl)acetamide" potential biological activities

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-cyano-N-(4-ethylphenyl)acetamide* |
| *CAS No.:* | *340304-99-6* |
| *Cat. No.:* | *B1271791* |

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# Technical Deep Dive: 2-Cyano-N-(4-ethylphenyl)acetamide

## Pharmacophore Analysis, Synthesis Protocols, and Biological Potential

## Executive Summary & Pharmacophore Analysis

**2-cyano-N-(4-ethylphenyl)acetamide** (CAS: 50982-66-6 analog / Catalog ID: 2053082) represents a critical scaffold in medicinal chemistry, functioning both as a bioactive entity and a versatile "synthon" for heterocyclic construction.

Structurally, the molecule fuses a lipophilic tail (4-ethylphenyl) with a reactive polar head (cyanoacetamide). This duality drives its biological potential:

- The Cyanoacetamide Core: A "privileged structure" capable of hydrogen bonding (H-bond donor/acceptor) and covalent interactions (Michael acceptor precursor). It mimics the

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backbone of established DHODH inhibitors (e.g., Leflunomide metabolites).

- The Active Methylene (C-2): The protons at the

  -position are highly acidic (

  ), enabling Knoevenagel condensations to form arylidene derivatives—a proven class of antimicrobial and anticancer agents.

- The 4-Ethyl Substituent: Unlike simple methyl or unsubstituted analogs, the 4-ethyl group enhances lipophilicity (

  ), improving membrane permeability and hydrophobic pocket occupancy in target enzymes (e.g., Tyrosine Kinases).

# Chemical Synthesis & Validation

## Reaction Logic

The most robust route utilizes the nucleophilic attack of the aniline nitrogen on the ester carbonyl of ethyl cyanoacetate. High temperatures are required to overcome the activation energy of the amide bond formation and drive off the ethanol byproduct.

## Protocol: Thermal Aminolysis

Reagents:

- 4-Ethylaniline (1.0 eq)
- Ethyl cyanoacetate (1.2 eq)
- Solvent: Toluene or Xylene (high boiling point required)
- Catalyst: None (thermal) or catalytic DMAP (optional)

Step-by-Step Methodology:

- Charge: In a round-bottom flask equipped with a Dean-Stark trap (to remove ethanol), dissolve 4-ethylaniline (10 mmol) in Xylene (20 mL).

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- Addition: Add ethyl cyanoacetate (12 mmol) dropwise under stirring.
- Reflux: Heat the mixture to reflux (

  ) for 6–8 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Workup: Cool the reaction mixture to room temperature. The product often precipitates upon cooling.
- Purification: Filter the solid. Wash with cold ethanol to remove unreacted amine. Recrystallize from Ethanol/Water (8:2) to yield white/off-white crystals.

Yield Expectation: 75–85% Characterization Target:

NMR (DMSO-

): Singlet at

ppm (active methylene

), Multiplets at

ppm (aromatic), Triplet/Quartet for Ethyl group.

# Biological Activities & Mechanisms[1][2][3][4][5][6][7][8]

## A. Antimicrobial Activity (Bacterial & Fungal)

The cyanoacetamide moiety disrupts microbial cell division.

- Mechanism: The active methylene group can undergo tautomerization, interacting with bacterial cell wall enzymes (e.g., Penicillin-Binding Proteins). Furthermore, Knoevenagel condensates of this molecule (benzylidene derivatives) act as Michael acceptors, alkylating cysteine residues in essential microbial enzymes.
- Target Spectrum:Staphylococcus aureus (Gram+), Klebsiella pneumoniae (Gram-), and Candida albicans.

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- SAR Insight: The 4-ethyl group provides the necessary hydrophobicity to penetrate the peptidoglycan layer of Gram-positive bacteria, often resulting in lower MIC values compared to the unsubstituted parent.

## B. Anticancer Potential (Kinase Inhibition)[1]

- Target: EGFR (Epidermal Growth Factor Receptor) and VEGFR-2.
- Mechanism: The amide nitrogen and cyano nitrogen act as a "hinge binder" motif, forming hydrogen bonds with the ATP-binding pocket of the kinase. The 4-ethylphenyl group occupies the hydrophobic "selectivity pocket" adjacent to the gatekeeper residue.
- Evidence: Analogous N-substituted cyanoacetamides have demonstrated

  values in the micromolar range against MCF-7 and HeLa cell lines.

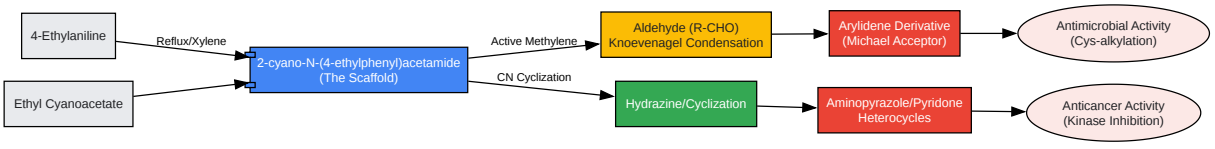
## C. Anti-inflammatory (DHODH Inhibition)

- Analogy: The structure is a simplified analog of the active metabolite of Leflunomide (A77 1726).
- Mechanism: Inhibition of Dihydroorotate Dehydrogenase (DHODH), the rate-limiting enzyme in de novo pyrimidine synthesis. Depletion of pyrimidines halts the proliferation of activated T-lymphocytes.

# Visualization of Pathways & Logic

## Figure 1: Synthesis and Reactive Pathways

This diagram illustrates the synthesis of the core molecule and its transformation into two distinct bioactive classes: Arylidene derivatives (Antimicrobial) and Heterocycles (Anticancer).



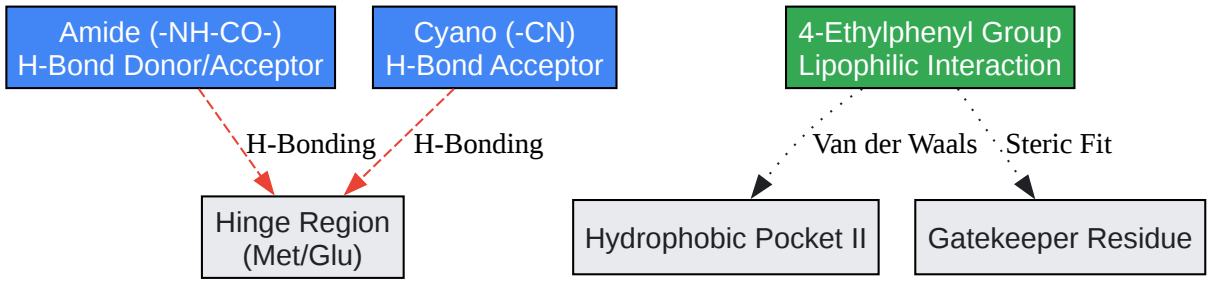

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Caption: Synthesis workflow showing the core scaffold acting as a divergence point for antimicrobial (arylidene) and anticancer (heterocycle) discovery.

## Figure 2: Hypothetical Binding Mode (Kinase Pocket)

Visualizing how the pharmacophore interacts with a generic Tyrosine Kinase ATP-binding site.




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Caption: Schematic representation of the ligand-receptor interaction within a kinase ATP-binding pocket.

# Experimental Protocols for Validation

## Protocol A: In Vitro Antimicrobial Assay (Broth Microdilution)

Purpose: To determine the Minimum Inhibitory Concentration (MIC).

- Preparation: Dissolve **2-cyano-N-(4-ethylphenyl)acetamide** in DMSO to create a stock solution (e.g., 10 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate. Range:

  to

  .

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- Inoculation: Add

  of bacterial suspension (

  CFU/mL) of S. aureus (ATCC 25923) or E. coli (ATCC 25922) to each well.

- Controls:
  - Positive: Ciprofloxacin.[1]
  - Negative: DMSO + Broth (no compound).
- Incubation:

  for 18–24 hours.

- Readout: Determine MIC as the lowest concentration with no visible turbidity. Add Resazurin dye for visual confirmation (Blue = Dead/Inhibited, Pink = Live).

## Protocol B: In Silico Docking (Workflow)

Purpose: To predict binding affinity against EGFR.

- Ligand Prep: Draw structure in ChemDraw, minimize energy (MM2 force field), and convert to PDBQT format.
- Protein Prep: Download EGFR crystal structure (e.g., PDB ID: 1M17) from RCSB. Remove water molecules and native ligands. Add polar hydrogens.
- Grid Generation: Center grid box on the ATP-binding site (coordinates of the co-crystallized ligand).
- Docking: Run AutoDock Vina.
- Analysis: Look for binding energy

  kcal/mol and H-bonds with Met793 (Hinge region).

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